

# Application Notes and Protocols: Preparation of TG 100713 Stock Solution in DMSO

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## Compound of Interest

Compound Name: TG 100713

Cat. No.: B1684652

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## Abstract

This document provides a comprehensive guide for the preparation, storage, and handling of a stock solution of **TG 100713** in Dimethyl Sulfoxide (DMSO). **TG 100713** is a potent inhibitor of Phosphoinositide 3-kinases (PI3Ks), with the highest potency for the  $\delta$  and  $\gamma$  isoforms.<sup>[1]</sup> Accurate preparation of a stock solution is critical for ensuring the reproducibility and reliability of in vitro and in vivo experimental results. This protocol outlines the necessary materials, a step-by-step procedure for solubilization, and best practices for storage to maintain the stability and activity of the compound.

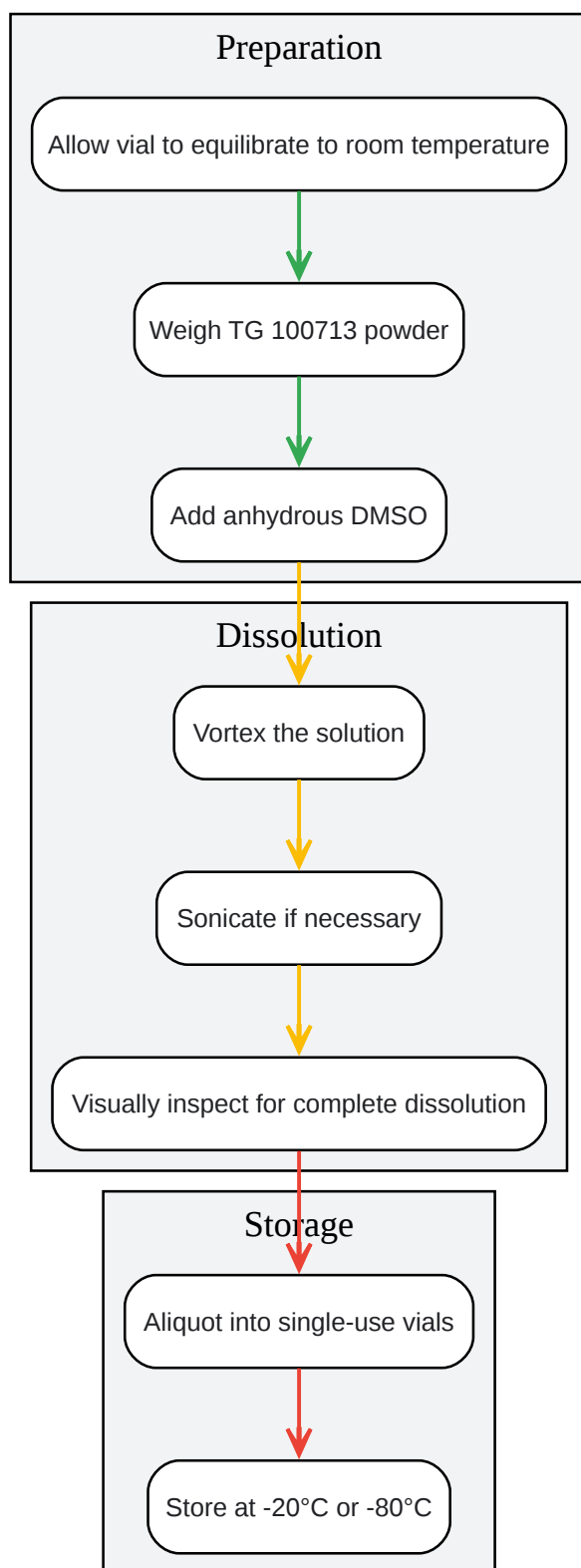
## TG 100713 Properties

A summary of the key quantitative data for **TG 100713** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>10</sub> N <sub>6</sub> O
Molecular Weight	254.25 g/mol [1]
CAS Number	925705-73-3[1]
Appearance	Light yellow to khaki solid[1]
Solubility in DMSO	6.41 mg/mL (25.21 mM)[1]
IC <sub>50</sub> Values	PI3Kδ: 24 nM, PI3Kγ: 50 nM, PI3Kα: 165 nM, PI3Kβ: 215 nM[1]

## Experimental Workflow

The following diagram outlines the general workflow for preparing the **TG 100713** stock solution.



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Workflow for **TG 100713** stock solution preparation.

# Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **TG 100713** in DMSO.

## Materials

- **TG 100713** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Pipettes and sterile pipette tips
- Analytical balance

## Equipment

- Vortex mixer
- Water bath sonicator

## Procedure

- Preparation: Before opening, allow the vial of **TG 100713** powder to equilibrate to room temperature to prevent condensation of moisture.
- Weighing: Carefully weigh the desired amount of **TG 100713** powder using an analytical balance. To prepare 1 mL of a 10 mM stock solution, you will need 2.54 mg of the compound.
  - Calculation:
    - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
    - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 254.25 \text{ g/mol} \times 1000 \text{ mg/g} = 2.54 \text{ mg}$

- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the **TG 100713** powder. For a 10 mM stock solution, if you weighed out 2.54 mg, you would add 1 mL of DMSO. It is recommended to use newly opened DMSO as it is hygroscopic, and water absorption can significantly impact the solubility of the product.[\[1\]](#)
- **Dissolution:** Vortex the solution for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, sonicate the solution in a water bath for 10-15 minutes.[\[1\]](#)
- **Visual Inspection:** Visually inspect the solution to ensure there are no visible particles and that the compound is completely dissolved.

## Storage and Stability

Proper storage is critical to maintain the activity of the **TG 100713** inhibitor.

Storage Condition	Duration
-20°C	1 month <a href="#">[1]</a>
-80°C	6 months <a href="#">[1]</a>

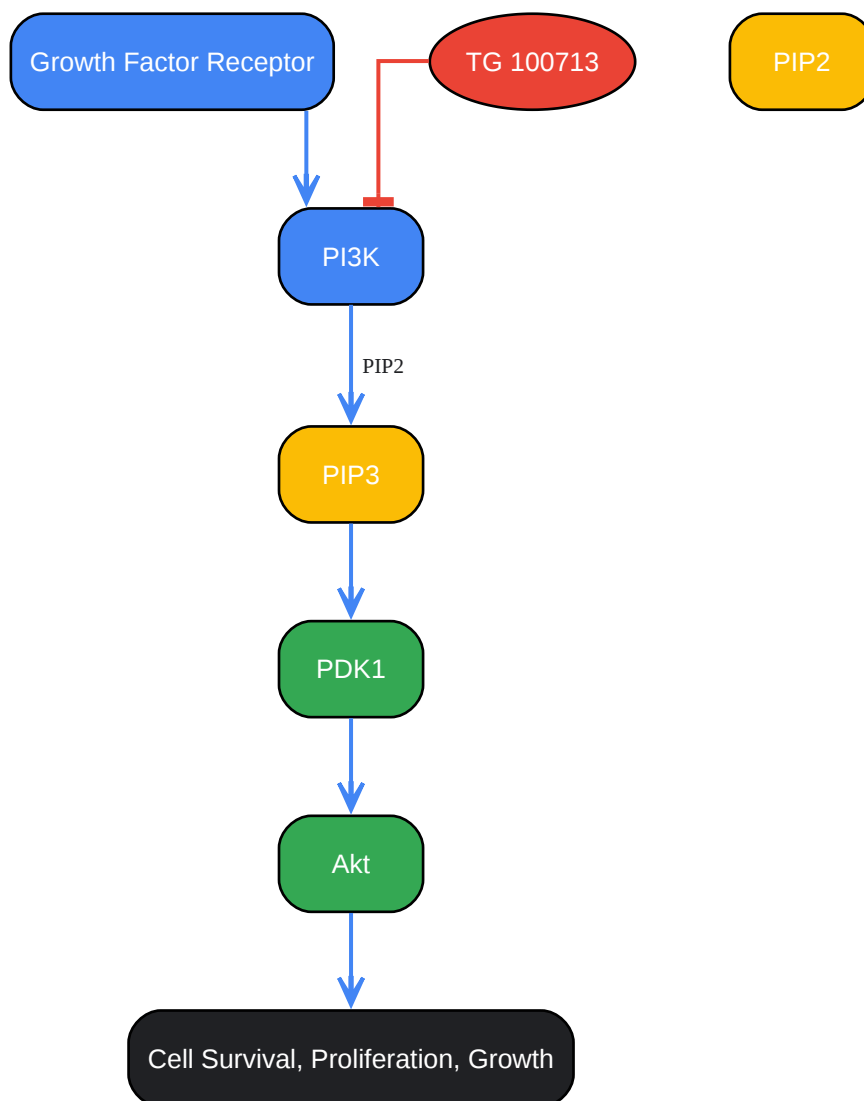
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can lead to degradation of the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.[\[2\]](#)
- **Protection from Light:** The stock solution should be protected from light.[\[1\]](#)

## Application in Cell-Based Assays

When using the **TG 100713** stock solution for cell-based assays, it is crucial to dilute the stock solution in the culture medium to the desired final concentration. To avoid cellular toxicity from the solvent, the final concentration of DMSO in the culture medium should be kept low, typically below 0.5%.[\[2\]](#) It is also advisable to include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments.

## Signaling Pathway

**TG 100713** is an inhibitor of the PI3K signaling pathway. This pathway is a critical regulator of numerous cellular processes, including cell growth, proliferation, survival, and motility.



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PI3K signaling pathway and the inhibitory action of **TG 100713**.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.cn [medchemexpress.cn]
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